

Chemical Properties of 4-(2-Isothiocyanatophenyl)morpholine

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Compound of Interest

Compound Name: 4-(2-Isothiocyanatophenyl)morpholine

CAS No.: 51317-67-0

Cat. No.: B1623059

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An In-Depth Technical Guide

Executive Summary

4-(2-Isothiocyanatophenyl)morpholine (also known as N-(2-isothiocyanatophenyl)morpholine or 2-morpholinophenyl isothiocyanate) is a bifunctional aryl building block characterized by an electrophilic isothiocyanate (-NCS) group ortho to a morpholine ring. Unlike its more common para-isomer (CAS 51317-66-9), the ortho-isomer possesses unique steric and electronic properties driven by the proximity of the morpholine nitrogen to the reactive isothiocyanate center. This compound serves as a critical intermediate in the synthesis of covalent kinase inhibitors, thiourea-based organocatalysts, and heterocyclic scaffolds such as benzothiazines.

Chemical Identity & Physicochemical Profile

This molecule combines a lipophilic, electron-rich aromatic system with a reactive electrophile. The ortho-positioning of the morpholine ring introduces significant steric bulk, influencing both the stability and the selectivity of the isothiocyanate group.

Key Identifiers

Property	Description
IUPAC Name	4-(2-Isothiocyanatophenyl)morpholine
Common Name	2-Morpholinophenyl isothiocyanate
Molecular Formula	C ₁₁ H ₁₂ N ₂ OS
Molecular Weight	220.29 g/mol
Structural Features	Ortho-substituted aryl isothiocyanate; Tertiary amine (morpholine)
Isomeric Distinction	Distinct from the para-isomer (CAS 51317-66-9) and meta-isomer.

Predicted Physicochemical Properties

- Physical State: Likely a pale yellow to orange oil or low-melting solid (based on structural analogs like 5-fluoro-2-morpholinophenyl isothiocyanate).
- Solubility: Highly soluble in organic solvents (DCM, THF, DMSO, Acetonitrile). Limited solubility in water; however, the morpholine nitrogen can be protonated at low pH to improve aqueous solubility, though this risks acid-catalyzed hydrolysis of the isothiocyanate.
- LogP (Predicted): ~2.0 – 2.5 (Lipophilic).
- Stability: Moisture-sensitive. The isothiocyanate group slowly hydrolyzes to the corresponding amine and COS/CO₂ in the presence of water, a process accelerated by basic conditions.

Synthesis & Production Protocols

The synthesis of **4-(2-isothiocyanatophenyl)morpholine** follows a convergent route, typically starting from 2-chloronitrobenzene. The workflow ensures the installation of the morpholine ring prior to the sensitive isothiocyanate group.

Synthetic Pathway (Step-by-Step)

Step 1: Nucleophilic Aromatic Substitution (S_NAr)

- Reagents: 2-Chloronitrobenzene, Morpholine (excess or with base like K_2CO_3), DMSO or DMF, 80–100°C.
- Mechanism: The morpholine nitrogen attacks the electron-deficient carbon ortho to the nitro group, displacing chloride.
- Product: 4-(2-Nitrophenyl)morpholine.

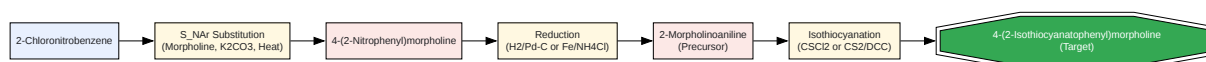
Step 2: Nitro Reduction

- Reagents: H_2 (gas) with Pd/C catalyst (ethanol/EtOAc) OR Iron powder/ NH_4Cl (ethanol/water).
- Rationale: Catalytic hydrogenation is cleaner, but iron reduction is preferred if halogen substituents (that might undergo hydrogenolysis) are present on the ring.
- Product: 2-Morpholinoaniline (The immediate precursor).

Step 3: Isothiocyanation

- Method A (Thiophosgene): Reaction of 2-morpholinoaniline with thiophosgene ($CSCl_2$) in a biphasic system (DCM/Water) with $NaHCO_3$ or $CaCO_3$ as an acid scavenger.
- Method B (CS_2 /DCC): Reaction with Carbon Disulfide (CS_2) and Dicyclohexylcarbodiimide (DCC) or Tosyl Chloride. This avoids the use of highly toxic thiophosgene.
- Product: **4-(2-Isothiocyanatophenyl)morpholine**.

Synthesis Workflow Diagram



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Figure 1: Convergent synthesis pathway from 2-chloronitrobenzene to the target isothiocyanate.

Chemical Reactivity & Ortho-Effects

The reactivity of **4-(2-isothiocyanatophenyl)morpholine** is defined by the electrophilicity of the isothiocyanate carbon, modulated by the ortho-morpholine group.

The Ortho-Effect

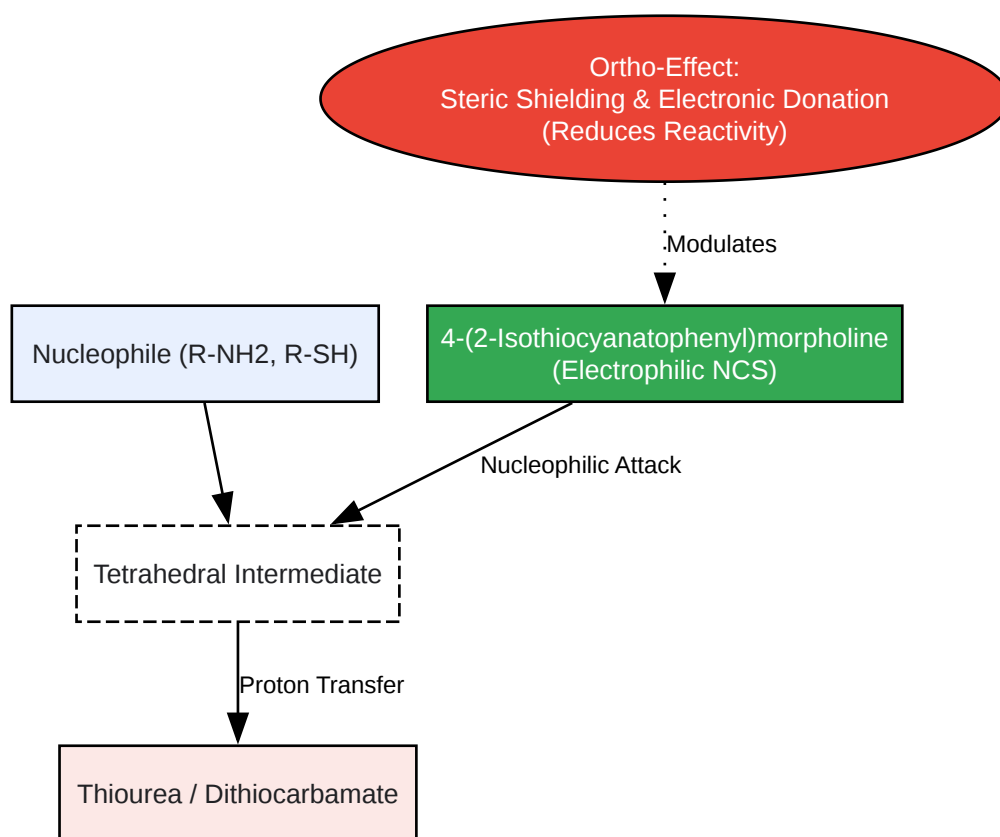
Unlike the para-isomer, the ortho-morpholine group exerts two distinct effects:

- **Steric Hindrance:** The bulky morpholine ring shields the isothiocyanate carbon, potentially slowing down reaction rates with bulky nucleophiles compared to the para-isomer.
- **Electronic Deactivation:** The morpholine nitrogen donates electron density into the benzene ring (resonance). This increases the electron density of the aromatic system, making the isothiocyanate carbon less electrophilic (less positive character) than in unsubstituted phenyl isothiocyanate.

Primary Reactions

Reaction Type	Reagent	Product	Mechanism
Thiourea Formation	Primary/Secondary Amines (R-NH ₂)	N,N'-Disubstituted Thiourea	Nucleophilic attack of amine N on NCS carbon.
Cyclization	Internal Nucleophiles / Acid	Benzothiazines / Benzimidazoles	If the reaction partner allows, the ortho-morpholine can sometimes participate in complex cyclizations or be displaced in harsh conditions.
Hydrolysis	Water / Base	2-Morpholinoaniline	Attack of water on NCS, followed by decarboxylation (-COS/CO ₂).

Reactivity Mechanism Diagram



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Figure 2: Mechanistic pathway of nucleophilic addition, highlighting the modulating role of the ortho-substituent.

Biological Applications

Covalent Probes & Inhibitors

Isothiocyanates are classic "warheads" for covalent drugs. They react specifically with cysteine residues (thiol groups) in proteins.

- **Targeting:** The 2-morpholino group can act as a "hinge binder" or recognition element in kinase inhibitors, directing the molecule to the ATP binding pocket.
- **Covalent Bond Formation:** Once bound, the ortho-isothiocyanate is positioned to react with a nearby cysteine (e.g., Cys481 in BTK or similar non-catalytic cysteines), forming a stable dithiocarbamate or thiourea linkage. This leads to irreversible inhibition.

Chemical Biology

This compound can serve as a chemical probe to map reactive cysteines in a proteome. The morpholine tag improves solubility and can be used as a handle for further functionalization if modified (e.g., using an alkyne-tagged morpholine analog).

Safety & Handling Protocols

Warning: Aryl isothiocyanates are potent irritants and sensitizers.

- Lachrymator: Vapors can cause severe eye and respiratory irritation.^[1] Handle only in a functioning fume hood.
- Skin Sensitizer: Direct contact can cause allergic dermatitis. Double-gloving (Nitrile) is recommended.
- Storage: Store at 2–8°C under an inert atmosphere (Argon/Nitrogen) to prevent hydrolysis. Desiccate if possible.^[2]
- Spill Cleanup: Neutralize spills with a solution of dilute ammonia or ethanolamine (to convert the isothiocyanate to a non-volatile thiourea) before disposal.

References

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- Reactivity of Isothiocyanates
 - Mechanism:^{[3][4][5]} Drobnica, L., et al. "The Chemistry of the -NCS Group." *The Chemistry of Cyanates and Their Thio Derivatives*, Wiley, 1977.
- Biological Activity of Morpholine-Isothiocyanates

- Nrf2 Induction: 3-Morpholinopropyl isothiocyanate studies.[2][6] Carcinogenesis, 2008, 29(3), 594-9. (Demonstrates biological activity of morpholine-linked isothiocyanates).
- Safety Data
 - General MSDS: Fisher Scientific Safety Data Sheet for 4-Morpholinophenyl isothiocyanate (Para-isomer used as proxy for hazard classification).

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